

IR-825 chemical structure and synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IR-825

Cat. No.: B13063330

[Get Quote](#)

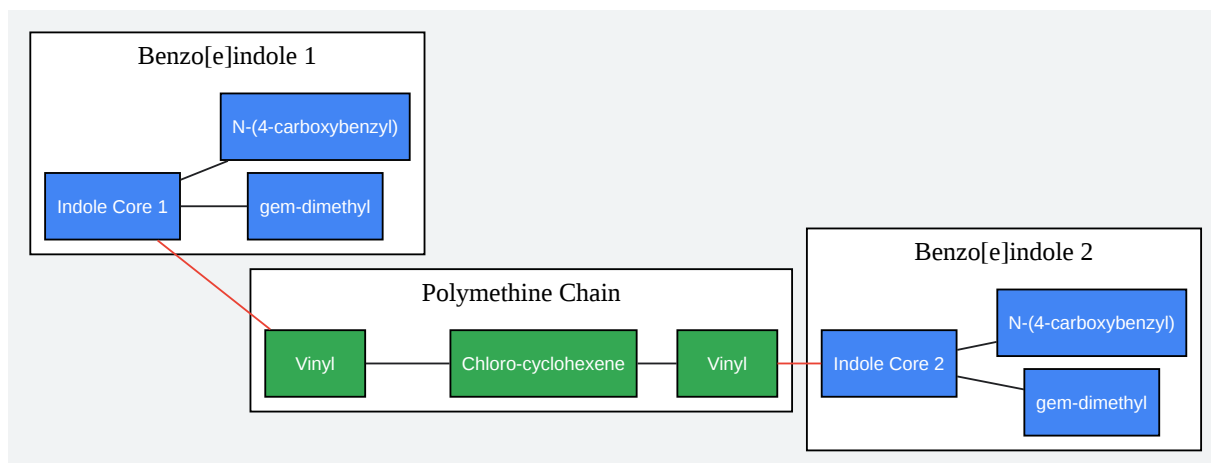
Chemical Structure and Identification

IR-825 is a complex heptamethine cyanine dye. Its structure is characterized by two substituted benzo[e]indole heterocyclic nuclei linked by a polymethine chain containing a chloro-substituted cyclohexene ring. The presence of carboxyl groups at the termini of the N-benzyl substituents provides reactive handles for conjugation to other molecules, such as polymers or targeting ligands.^{[1][2]}

The key identifiers for **IR-825** are summarized in the table below.

Identifier	Value
IUPAC Name	3-(4-carboxybenzyl)-2-((E)-2-((E)-3-((E)-2-(3-(4-carboxybenzyl)-1,1-dimethyl-1,3-dihydro-2H-benzo[e]indol-2-ylidene)ethylidene)-2-chlorocyclohex-1-en-1-yl)vinyl)-1,1-dimethyl-1H-benzo[e]indol-3-ium
CAS Number	1558079-49-4
Molecular Formula	C ₅₄ H ₄₈ BrClN ₂ O ₄
Molecular Weight	904.34 g/mol

Below is a simplified two-dimensional representation of the core structure of **IR-825**, illustrating the connectivity of the main structural motifs.



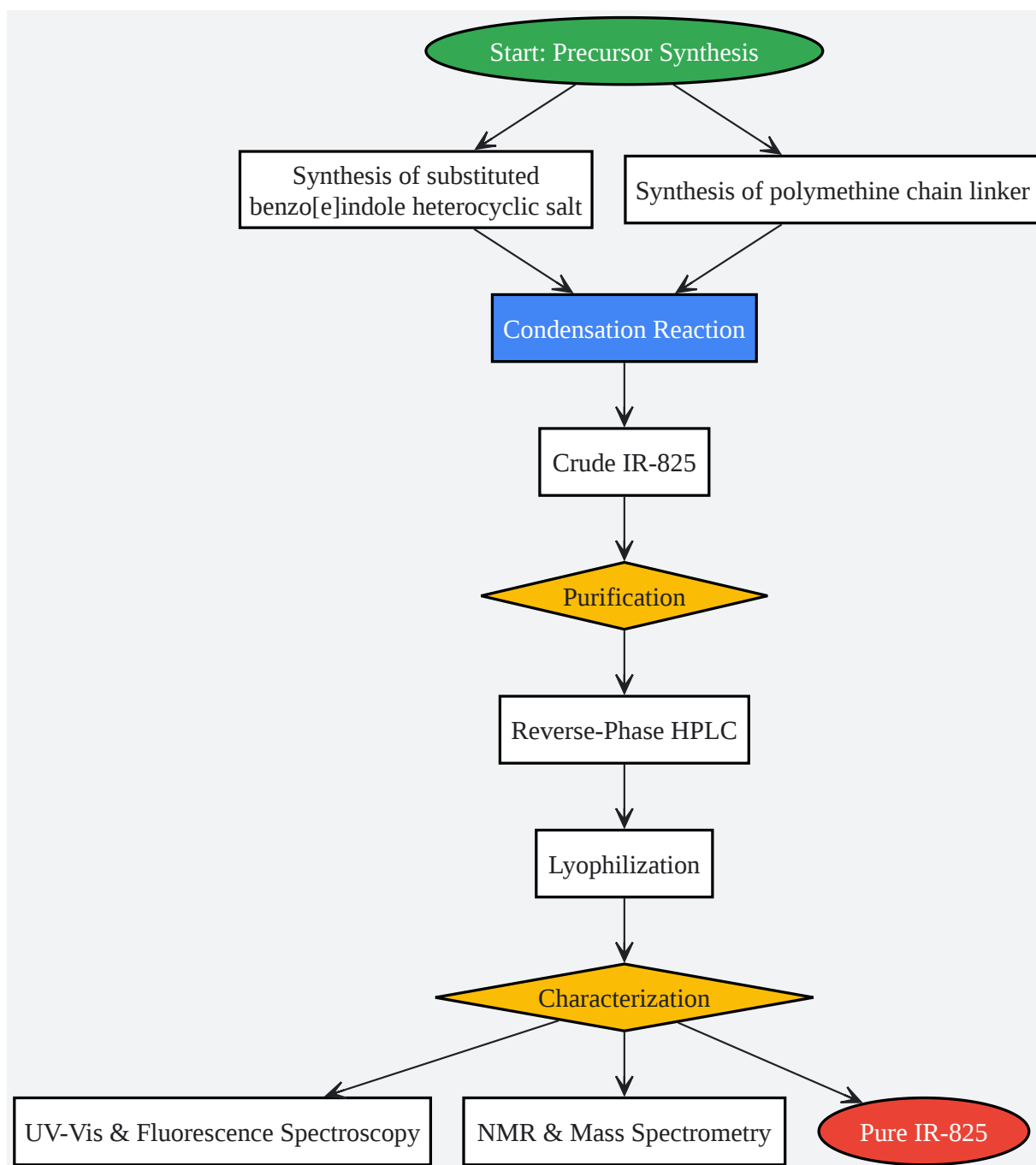
[Click to download full resolution via product page](#)

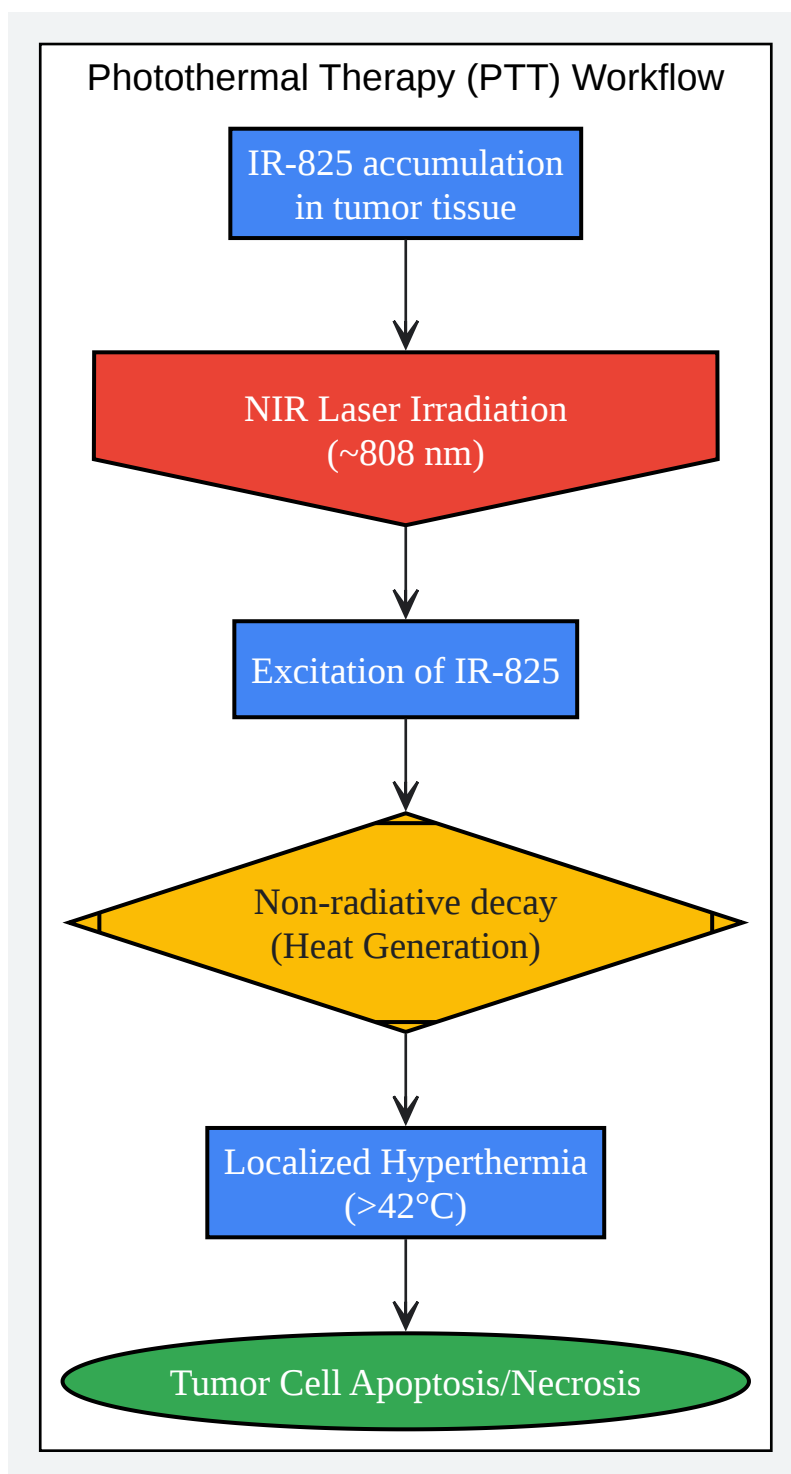
Simplified 2D structure of **IR-825**.

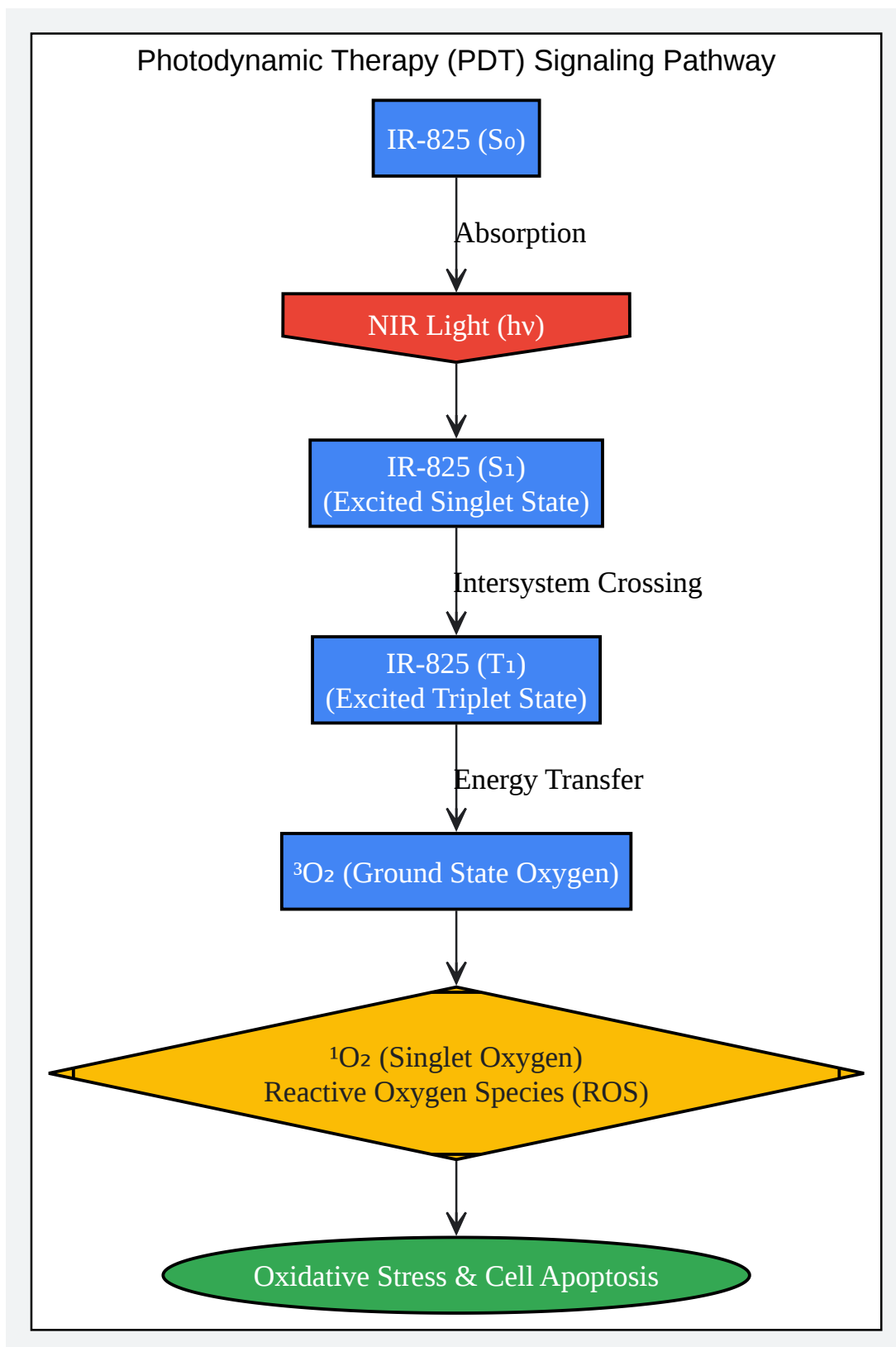
Synthesis of IR-825

While a specific, detailed experimental protocol for the synthesis of **IR-825** is not readily available in the public domain, a general synthetic route for heptamethine cyanine dyes can be described. This typically involves the condensation of two equivalents of a heterocyclic salt (the benzo[e]indole precursor in this case) with one equivalent of a linker molecule that provides the central part of the polymethine chain.

The general workflow for the synthesis and purification of a cyanine dye like **IR-825** is outlined below.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Turning double hydrophilic into amphiphilic: IR825-conjugated polymeric nanomicelles for near-infrared fluorescence imaging-guided photothermal cancer therapy - Nanoscale (RSC Publishing) [pubs.rsc.org]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [IR-825 chemical structure and synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13063330#ir-825-chemical-structure-and-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

